

# Technical Support Center: Troubleshooting GC Peak Tailing for C6 Aldehydes

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## Compound of Interest

Compound Name: (Z)-Hex-4-enal

Cat. No.: B1594683

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This technical support center provides guidance for researchers, scientists, and drug development professionals encountering peak tailing issues during the gas chromatography (GC) analysis of C6 aldehydes.

## Troubleshooting Guide

Peak tailing in gas chromatography can compromise resolution, accuracy, and precision. For active compounds like C6 aldehydes, this issue is common. This guide provides a systematic approach to identify and resolve the root cause of peak tailing.

My C6 aldehyde peaks are tailing. What should I do?

Follow this step-by-step guide to troubleshoot the issue. The causes are categorized into two main areas: flow path disruptions and chemical interactions.[\[1\]](#)

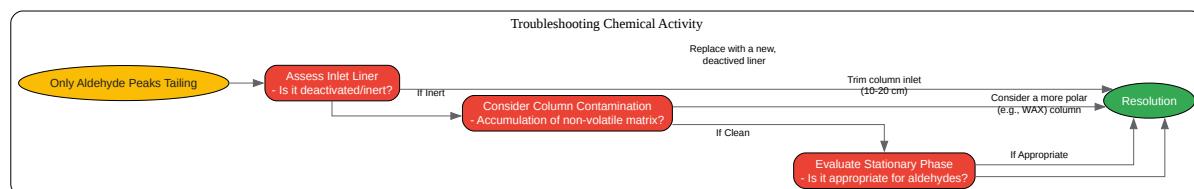
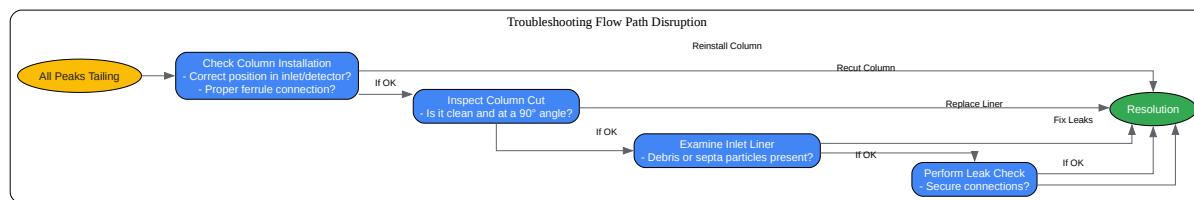
## Step 1: Initial Chromatogram Assessment

Question: Are all peaks in the chromatogram tailing, or only the C6 aldehydes?

- All peaks are tailing: This typically indicates a physical or mechanical issue within the GC system.[\[1\]](#)[\[2\]](#) Proceed to the "Flow Path Disruption" section.
- Only C6 aldehyde peaks (and other polar analytes) are tailing: This suggests a chemical interaction between the aldehydes and active sites within the system.[\[1\]](#)[\[3\]](#) Proceed to the "Chemical Activity" section.

## Flow Path Disruption

Indiscriminate peak tailing affecting all compounds, including hydrocarbons, often points to a disruption in the carrier gas flow path.



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## References

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